

A Technical Guide to the Solubility of Neryl Butyrate in Organic Solvents

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Compound of Interest

Compound Name: Neryl butyrate

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This technical guide provides a comprehensive overview of the solubility of **neryl butyrate**, a widely used fragrance and flavoring agent, in various organic solvents. Understanding the solubility characteristics of this ester is crucial for its effective formulation, application, and for toxicological and metabolic studies. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow for assessing solvent compatibility.

Core Properties of Neryl Butyrate

Neryl butyrate, also known as [(2Z)-3,7-dimethylocta-2,6-dienyl] butanoate, is a colorless to pale yellow liquid with a sweet, leafy, and floral odor.^[1] It is a carboxylic ester with the chemical formula C₁₄H₂₄O₂ and a molecular weight of 224.34 g/mol.^{[1][2]} While it is practically insoluble in water^{[1][3][4][5][6]}, it exhibits good solubility in alcohols and other organic solvents.^{[1][4][5][7][8]}

Quantitative Solubility Data

The solubility of **neryl butyrate** has been determined in a range of organic solvents. The following table summarizes the available quantitative data, providing a valuable resource for solvent selection in formulation and research.

Solvent	Solubility (g/L)
Tetrahydrofuran (THF)	2351.87
1,4-Dioxane	2129.1
Diethyl Ether	1705.57
Ethanol	1672.43
Methanol	1364.83
Isopropanol	1362.86
Ethyl Acetate	1263.06
n-Butanol	1257.23
Acetone	1220.9
n-Propanol	1139.69
Cyclopentyl methyl ether	1151.62
Cyclopentanone	1095.27
2-Butanone	1039.05
gamma-Butyrolactone	983.34
2-Pentanone	992.23
1-methoxy-2-propanol	871.05
Isobutanol	865.82
Acetonitrile	805.28
Methyl Acetate	734.36
N,N-Dimethylformamide (DMF)	725.45
Chlorobenzene	677.3
Anisole	592.02
Toluene	605.3

p-Xylene	515.14
m-Xylene	411.94
o-Xylene	362.02
Dimethyl Carbonate	145.09
Formic Acid	129.44
n-Octane	55.26
Formamide	194.92
Water	0.18[4], 0.7127 (at 25 °C, est.)[7][8][9]

Data sourced from Scent.vn, unless otherwise cited.[4]

In addition to the quantitative data, semi-quantitative solubility has been reported as 1 ml of **neryl butyrate** in 6 ml of 80% ethanol.[1][4][5]

Experimental Protocol for Solubility Determination

While specific experimental protocols for **neryl butyrate** are not extensively published, a standard methodology for determining the solubility of esters in organic solvents can be reliably applied. The saturation shake-flask method is a widely accepted and robust technique for determining thermodynamic solubility.[10]

Objective: To determine the saturation solubility of **neryl butyrate** in a selected organic solvent at a specific temperature.

Materials:

- **Neryl butyrate** (high purity)
- Selected organic solvent (analytical grade)
- Stoppered flasks or vials (e.g., borosilicate glass)
- Constant temperature orbital shaker or water bath

- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID) or High-Performance Liquid Chromatography with UV detector (HPLC-UV))

Procedure:

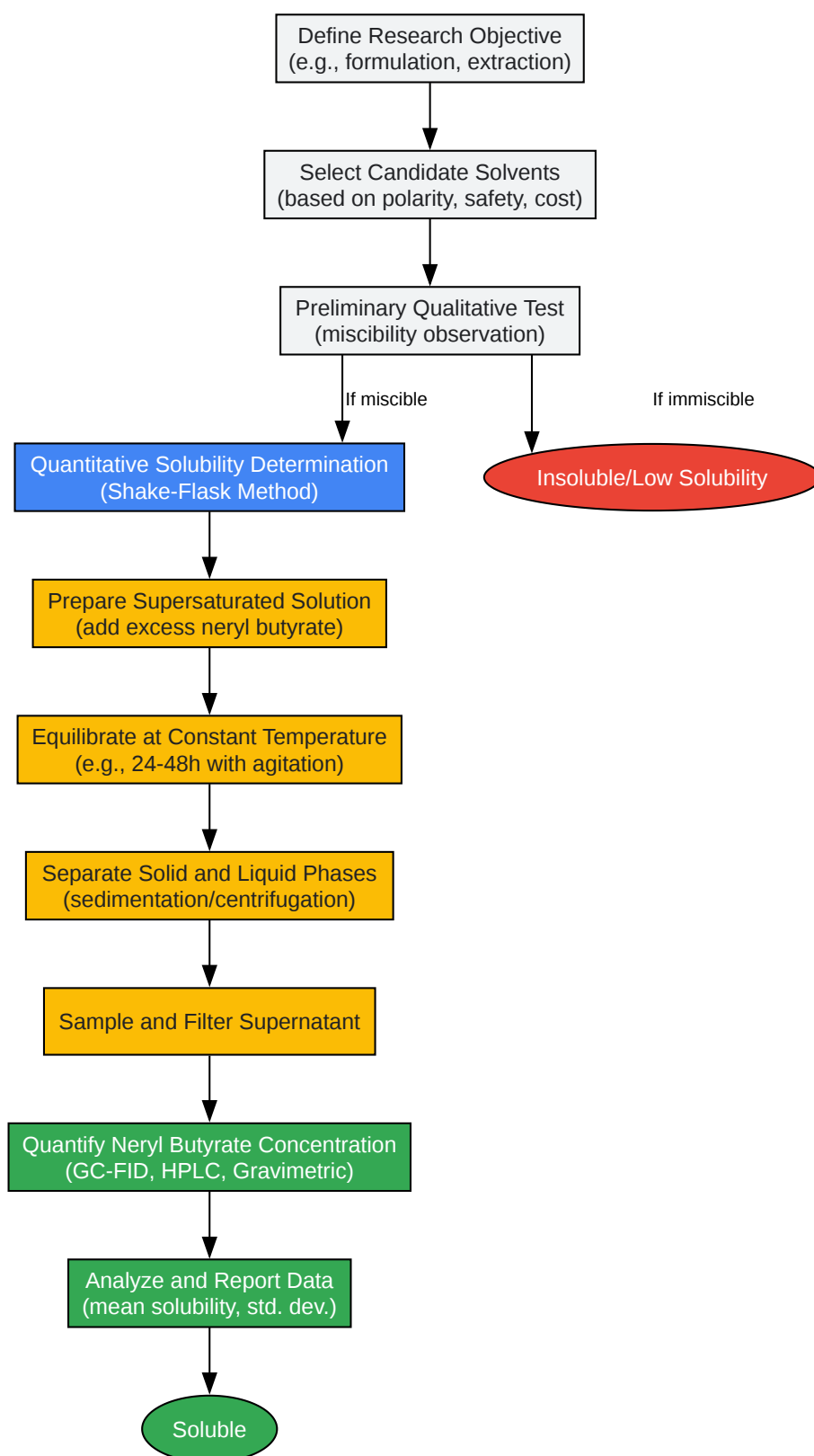
- Preparation of the Solvent System: Prepare the selected organic solvent. If a mixture of solvents is used, prepare it volumetrically.
- Addition of Excess Solute: Add an excess amount of **neryl butyrate** to a stoppered flask containing a known volume of the solvent. The presence of undissolved solid is necessary to ensure that saturation is reached.[\[10\]](#)
- Equilibration: Place the flasks in a constant temperature orbital shaker or water bath. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration may need to be determined experimentally.
- Phase Separation: After equilibration, allow the flasks to stand undisturbed at the same temperature to allow the excess solid to sediment.[\[10\]](#) For finer suspensions, centrifugation can be used to achieve a clear separation of the solid and liquid phases.
- Sample Withdrawal and Filtration: Carefully withdraw an aliquot of the clear supernatant using a pipette. To remove any remaining solid particles, filter the aliquot through a syringe filter into a pre-weighed vial.
- Quantification:
 - Gravimetric Method: Evaporate the solvent from the filtered aliquot under a gentle stream of nitrogen or in a vacuum oven at a controlled temperature. Weigh the remaining **neryl**

butyrate residue. The solubility can then be calculated in g/L.

- Chromatographic Method: Prepare a series of standard solutions of **neryl butyrate** of known concentrations in the selected solvent. Analyze both the standards and the filtered sample aliquot using a validated GC-FID or HPLC-UV method. Construct a calibration curve from the standard solutions and use it to determine the concentration of **neryl butyrate** in the sample.
- Data Analysis: Perform the experiment in triplicate to ensure the reproducibility of the results. Calculate the mean solubility and the standard deviation.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **neryl butyrate** in a new solvent system.



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Caption: Workflow for Determining **Neryl Butyrate** Solubility.

This comprehensive guide provides essential data and methodologies for professionals working with **neryl butyrate**. The provided solubility table and experimental protocol offer a strong foundation for formulation development, analytical method development, and further research into the applications of this compound.

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